

Precision Synthesis of Dichloronitromethane via Controlled Halogenation

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Compound of Interest

Compound Name: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: B120543

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Technical Guide & Process Whitepaper

Executive Summary

Dichloronitromethane (

, CAS 7119-89-3) serves as a potent halogenated building block in the synthesis of agrochemicals and specialized pharmaceutical intermediates. Unlike its fully halogenated counterpart, trichloronitromethane (chloropicrin), the dichlorinated species retains a reactive methine proton, offering unique utility in nucleophilic substitution and condensation reactions.

However, the synthesis of **dichloronitromethane** presents a significant challenge in selectivity. The high acidity of the

-protons in nitromethane leads to rapid, successive halogenations. Standard protocols often result in over-chlorination to chloropicrin. This guide details a stoichiometrically controlled synthesis designed to maximize the yield of the dichloro species while mitigating safety risks associated with nitromethane handling.

Chemical & Physical Profile

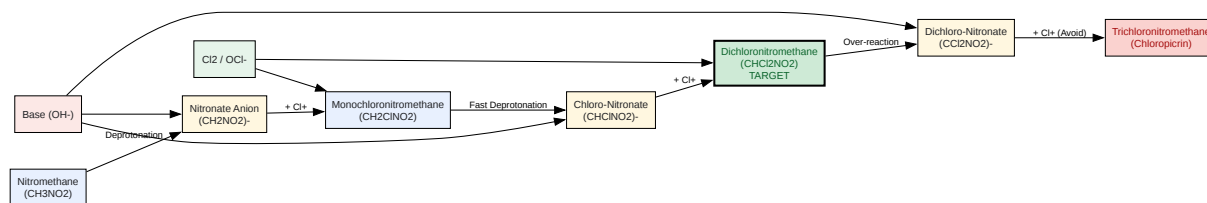
Property	Specification
IUPAC Name	Dichloro(nitro)methane
CAS Number	7119-89-3
Molecular Formula	
Molecular Weight	129.93 g/mol
Boiling Point	106–107 °C (at 760 mmHg)
Density	~1.604 g/cm ³
Appearance	Colorless to pale yellow oil
Solubility	Soluble in chloroform, dichloromethane; immiscible with water
Hazards	Lachrymator, Toxic, Shock-sensitive (potential)

Mechanistic Foundation

The synthesis relies on the haloform-type reaction mechanism. The nitro group () is strongly electron-withdrawing, rendering the -protons of nitromethane acidic (). In the presence of a base, a nitronate anion is formed, which acts as a nucleophile attacking the electrophilic chlorine source ().

Critical Selectivity Challenge: The introduction of electron-withdrawing chlorine atoms increases the acidity of the remaining protons (

drops significantly). Consequently, the mono-chlorinated product reacts faster than the starting material, favoring the formation of tri-chlorinated products. Success depends on strict stoichiometric limiting of the chlorinating agent and temperature suppression.



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Figure 1: Stepwise chlorination pathway. The reaction rate increases with each halogenation step, requiring kinetic control to arrest the process at DCNM.

Strategic Synthesis Protocols

Method A: Modified Hypochlorite Route (Process Scale)

This method utilizes Sodium Hypochlorite (NaOCl) as both the base and chlorine source. It is cost-effective but requires precise temperature control to prevent the "runaway" to chloropicrin.

Reagents:

- Nitromethane (1.0 eq)
- Sodium Hypochlorite (12-15% solution, 2.0 - 2.1 eq active Cl_2)
- Solvent: Water (buffered to pH 7-8 is optional but recommended to slow the third chlorination)

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, internal thermometer, and pressure-equalizing addition funnel. Place in an ice/salt bath (Target Temp: -5°C to 0°C).

- Charge: Add Nitromethane to the flask.
- Addition: Add cold NaOCl solution dropwise. Crucial: The reaction is highly exothermic.^[1] The rate of addition must be controlled to keep the internal temperature below 10°C.
 - Note: If the temperature spikes, the reaction favors the formation of chloropicrin and decomposition products.
- Quench: Once 2.0 equivalents are added, stir for 30 minutes at 0°C. Acidify cautiously with dilute HCl to pH ~5 to protonate any remaining nitronate salts back to the nitroalkane form.
- Extraction: Extract the aqueous mixture with Dichloromethane ().
- Drying: Wash organic layer with brine, dry over anhydrous .

Method B: N-Chlorosuccinimide (NCS) Route (Precision/Lab Scale)

For high-purity applications where over-chlorination must be minimized, NCS provides a milder, non-aqueous source of electrophilic chlorine.

Reagents:

- Nitromethane (1.0 eq)
- N-Chlorosuccinimide (NCS) (2.0 - 2.1 eq)
- Base: Lithium Diisopropylamide (LDA) or Sodium Ethoxide (EtONa) (2.0 eq)
- Solvent: THF (anhydrous)

Protocol:

- Deprotonation: Cool THF solution of Nitromethane to -78°C under Argon. Add base (LDA) slowly to generate the dianion equivalent/nitronate.
- Chlorination: Dissolve NCS in THF and add slowly to the cold nitronate solution.
- Warming: Allow the mixture to warm to room temperature over 4 hours.
- Workup: Quench with saturated
, extract with ether, and concentrate.

Process Safety Management (PSM)

WARNING: This synthesis involves hazardous energetic materials.

- Shock Sensitivity: Nitromethane is a high explosive precursor. While pure nitromethane is relatively stable, its mixtures with amines or halogens can become shock-sensitive. Never distill the reaction residue to dryness.
- Lachrymator: **Dichloronitromethane** and its byproducts (chloropicrin) are severe lachrymators (tear gas agents). All operations must occur in a functioning fume hood.
- Incompatibility: Avoid contact with strong reducing agents, amines, and powdered metals.
- PPE: Butyl rubber gloves (nitrile may degrade), chemical splash goggles, and a face shield.

Purification & Characterization

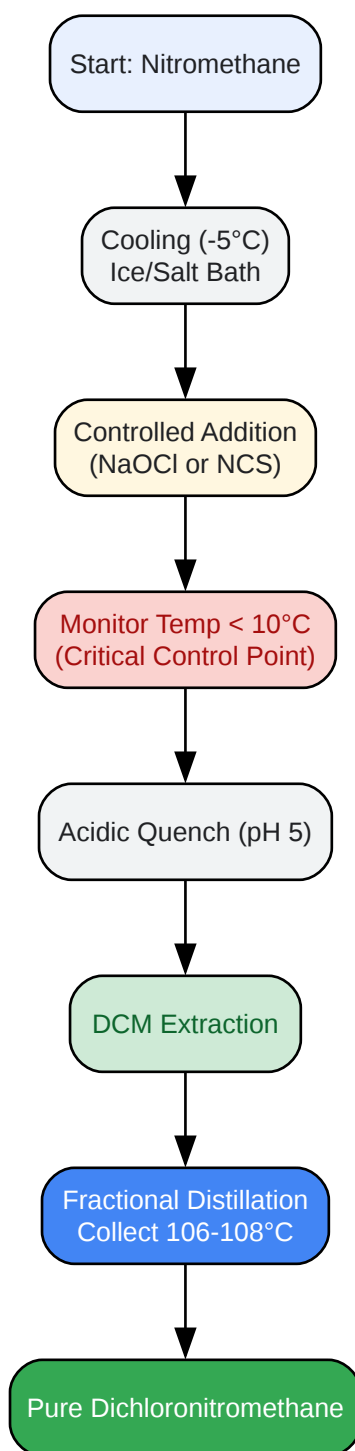
The crude product will likely contain a mixture:

- Monochloronitromethane (BP $\sim 122^{\circ}\text{C}$ - disputed data, often lower)
- **Dichloronitromethane** (Target, BP 107°C)
- Trichloronitromethane (Chloropicrin, BP 112°C)

Purification Strategy: Due to the close boiling points (especially between di- and tri- species), fractional distillation with a Vigreux column or spinning band column is required.

- Collect the fraction boiling at 106–108°C.
- Note: The density difference can be used as a quick check. Chloropicrin () is denser than **Dichloronitromethane** ().

Process Workflow Diagram:



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Figure 2: Operational workflow emphasizing temperature control and fractionation.

References

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